

Personal protective equipment for handling N-Boc-PEG7-alcohol

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Compound of Interest

Compound Name: *N-Boc-PEG7-alcohol*

Cat. No.: *B609481*

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Essential Safety and Handling Guide for N-Boc-PEG7-alcohol

For researchers, scientists, and professionals in drug development, the safe handling of specialized chemical reagents is paramount. This document provides immediate and essential safety and logistical information for **N-Boc-PEG7-alcohol** (CAS No. 1292268-13-3), including detailed operational and disposal plans to ensure laboratory safety and procedural accuracy.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Boc-PEG7-alcohol** is provided in the table below for quick reference.

Property	Value
Molecular Formula	C19H39NO9
Molecular Weight	425.5 g/mol [1]
Appearance	Varies (consult specific product information)
Purity	Typically ≥95%
Solubility	Soluble in water, DMSO, and DCM
Storage	Store at -20°C for long-term stability

Hazard Identification and Personal Protective Equipment (PPE)

N-Boc-PEG7-alcohol is classified with specific health hazards that necessitate the use of appropriate personal protective equipment (PPE). The recognized hazard statements (H-statements) and precautionary statements (P-statements) are crucial for safe handling.

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

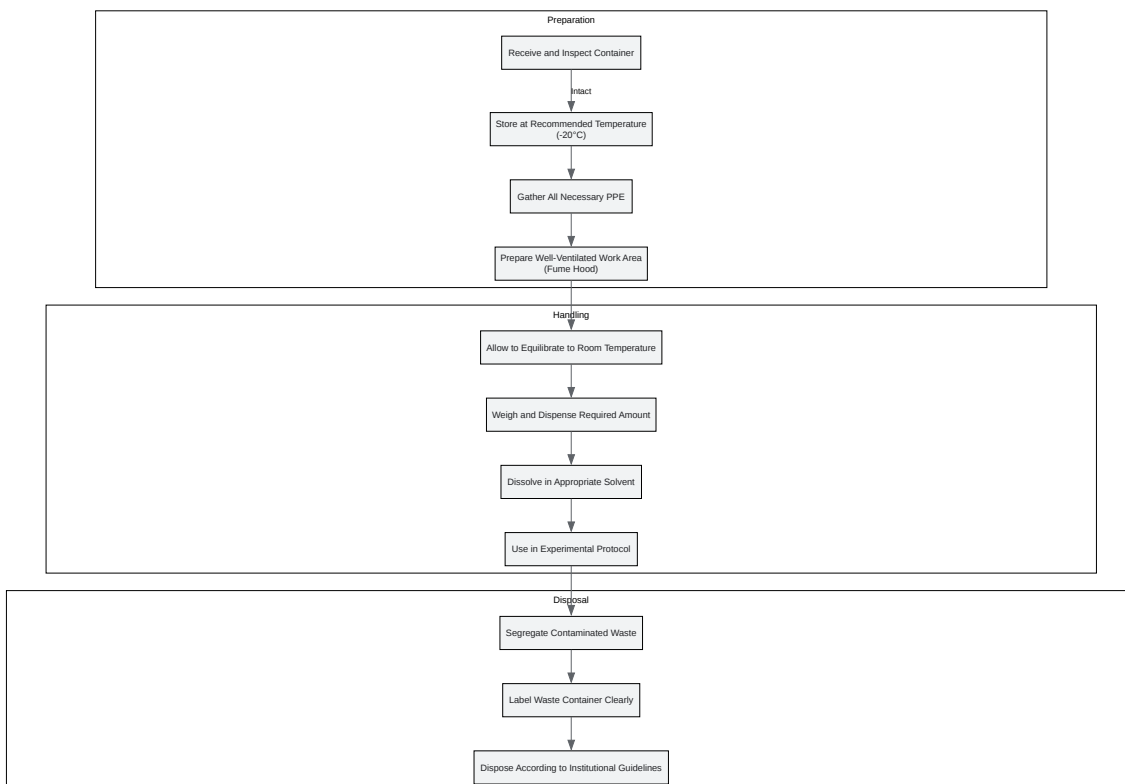
- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.

Based on these hazards, the following PPE is mandatory when handling **N-Boc-PEG7-alcohol**:

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles and a face shield should be worn to protect against splashes and airborne particles.
Skin Protection	A standard laboratory coat must be worn and fully buttoned. Nitrile or neoprene gloves are required and should be inspected for integrity before use. Change gloves immediately if contaminated.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. If a fume hood is not available, a NIOSH-approved respirator may be necessary.

Operational Plan for Safe Handling

A systematic approach to handling **N-Boc-PEG7-alcohol** is essential to minimize risk. The following workflow diagram and procedural steps outline the recommended process from receipt of the chemical to its use in experimental protocols.



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Figure 1. Workflow for the safe handling of **N-Boc-PEG7-alcohol**.

Step-by-Step Handling Procedure:

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. Ensure the supplier's label is intact and legible.
- **Storage:** Immediately transfer the container to a designated storage location that meets the recommended temperature requirement of -20°C.
- **Preparation:** Before handling, ensure a chemical fume hood is operational and the work area is clean and free of clutter. Gather all required PPE as specified in the table above.
- **Equilibration:** Allow the container to warm to room temperature before opening to prevent condensation of atmospheric moisture.

- **Weighing and Dispensing:** In the fume hood, carefully weigh the desired amount of **N-Boc-PEG7-alcohol**. Use appropriate tools to avoid generating dust.
- **Dissolution:** Add the weighed compound to the chosen solvent in a suitable container.
- **Experimental Use:** Proceed with the experimental protocol, maintaining all safety precautions.

Disposal Plan

Proper disposal of **N-Boc-PEG7-alcohol** and any contaminated materials is critical to prevent environmental contamination and ensure laboratory safety.

Step-by-Step Disposal Procedure:

- **Waste Segregation:** All materials that have come into contact with **N-Boc-PEG7-alcohol**, including gloves, pipette tips, and empty containers, should be considered chemical waste.
- **Containerization:** Collect all solid and liquid waste in separate, clearly labeled, and sealed containers. The containers should be compatible with the chemical waste.
- **Labeling:** Label the waste containers with the full chemical name ("**N-Boc-PEG7-alcohol**") and any associated hazard symbols.
- **Institutional Guidelines:** Follow your institution's specific guidelines for the disposal of chemical waste. This may involve contacting the environmental health and safety (EHS) office for pickup and disposal. Do not dispose of this chemical down the drain or in regular trash.

By adhering to these safety protocols and handling procedures, researchers can minimize risks and ensure a safe laboratory environment when working with **N-Boc-PEG7-alcohol**.

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References

- 1. N-Boc-PEG7-alcohol | 1292268-13-3 | SBC26813 | Biosynth [biosynth.com]
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